

Essential Safety and Operational Guide for 2-Ethylhexylamine Hydrochloride

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Compound of Interest

Compound Name: 2-Ethylhexylamine hydrochloride

Cat. No.: B1360199

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For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety protocols and logistical plans for the handling and disposal of **2-Ethylhexylamine hydrochloride**. Adherence to these procedures is vital for ensuring a safe laboratory environment.

Operational Plan: Handling and Storage

Proper handling and storage of **2-Ethylhexylamine hydrochloride** are paramount to prevent exposure and accidents. The following procedures should be strictly followed:

Engineering Controls:

- Work in a well-ventilated area.^[1] The use of a chemical fume hood is recommended.
- Provide emergency shower and eyewash facilities in the immediate work area.

Personal Protective Equipment (PPE):

- Always wear appropriate personal protective equipment.^[1] This includes, but is not limited to, chemical-resistant gloves, safety goggles, and a lab coat. For detailed PPE specifications, refer to the data table below.

Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Do not ingest or inhale the substance.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)
- Ground and bond containers when transferring material to prevent static discharge.[\[1\]](#)
- Avoid creating dust if the hydrochloride form is a solid.

Storage:

- Store in a cool, dry, and well-ventilated area.[\[1\]](#)
- Keep away from heat, sparks, and open flames.[\[1\]](#)
- Store separately from incompatible materials such as strong acids and oxidizing agents.[\[1\]](#)[\[2\]](#)

Quantitative Data Summary

Parameter	Value	Source
Physical State	White to Almost white wax-like solid	[3]
Signal Word	Warning	[4]
Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[4]
Precautionary Statements	P260, P271, P280, P301+P310, P304+P340, P305+P351+P338, P405	[4]
Flash Point	140 °F (for 2-Ethylhexylamine)	[5]
Autoignition Temperature	563 °F (for 2-Ethylhexylamine)	[5]

Emergency Procedures

In Case of a Spill:

- Evacuate: Immediately evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Absorb the spill with an inert material such as vermiculite, sand, or earth.[1]
- Collect: Use non-sparking tools to collect the absorbed material and place it in a suitable, labeled container for disposal.[1]
- Decontaminate: Flush the area with water.[1]

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1]

- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[\[1\]](#)
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[1\]](#)

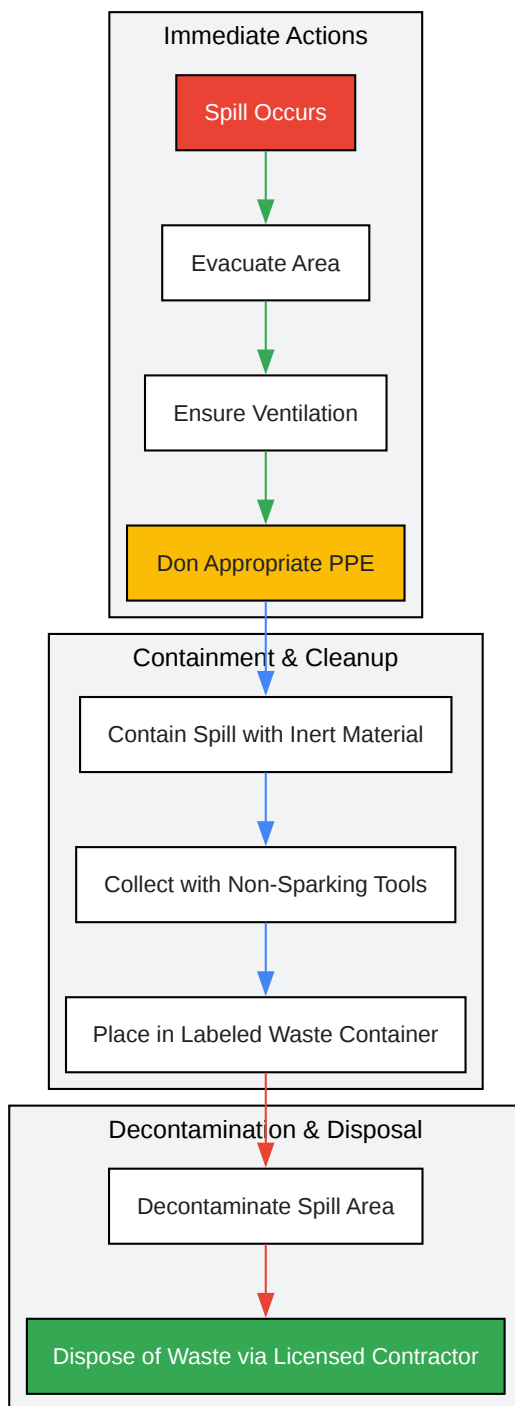
Disposal Plan

All waste materials, including contaminated absorbents and personal protective equipment, must be disposed of as hazardous waste.

- Waste Collection: Collect waste in a suitable, labeled, and tightly sealed container.
- Licensed Disposal: All chemical waste must be disposed of through a licensed hazardous waste disposal company.
- Regulations: Follow all local, state, and federal regulations for hazardous waste disposal.

Visual Workflow for Spill Response

Workflow for 2-Ethylhexylamine Hydrochloride Spill

[Click to download full resolution via product page](#)Caption: Workflow for a **2-Ethylhexylamine Hydrochloride** Spill.

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References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. fishersci.com [fishersci.com]
- 3. 2-Ethylhexylamine Hydrochloride | 26392-49-4 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 4. 2-ETHYLHEXYLAMINE HYDROCHLORIDE | 26392-49-4 [sigmaaldrich.com]
- 5. 2-Ethylhexylamine | C₈H₁₉N | CID 7719 - PubChem [pubchem.ncbi.nlm.nih.gov]
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